

Clarification Required: "Antifungal Agent 61" is Ambiguous

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Compound of Interest

Compound Name: *Antifungal agent 61*

Cat. No.: *B12392001*

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Initial research has revealed that "**Antifungal agent 61**" is not a unique identifier for a specific chemical compound. The designation "(61)" appears in multiple, unrelated research papers as a citation number referring to different antifungal agents.

To proceed with your request for detailed Application Notes and Protocols on the combination therapy of "**Antifungal agent 61**" with fluconazole, it is crucial to first precisely identify the agent in question. Without a specific chemical name, CAS number, or a reference to the primary publication where it is uniquely described as "**Antifungal agent 61**," it is not possible to provide accurate information regarding its mechanism of action, synergistic effects with fluconazole, or relevant signaling pathways.

Examples of different compounds or concepts referred to as "(61)" in the scientific literature include:

- A pyridine-2-amine-based molecule, E1210.
- The fungicidal effects of the ATPase antagonist, ebselen.
- The targeting of mitochondrial functions by antifungal histatins.
- The use of flucytosine in combination with triazoles.

Given this ambiguity, we request that you provide a more specific identifier for "**Antifungal agent 61**" to ensure the developed content is accurate and relevant to your research needs.

Once the specific agent is identified, a comprehensive and detailed set of Application Notes and Protocols can be generated as per your original request.

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